

Personal protective equipment for handling Pogostone

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Compound of Interest

Compound Name: Pogostone

Cat. No.: B610156

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Essential Safety and Handling Guide for Pogostone

This document provides crucial safety and logistical information for the handling and disposal of **Pogostone**, a naturally occurring pyranone found in patchouli oil (*Pogostemon cablin*).^{[1][2]} While **Pogostone** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), adherence to standard laboratory safety protocols is essential to ensure a safe working environment.^[3] This guide is intended for researchers, scientists, and drug development professionals.

Key Chemical and Physical Properties

A summary of important quantitative data for **Pogostone** is provided below for easy reference.

Property	Value	Source
CAS Number	23800-56-8	[1]
Molecular Formula	C ₁₂ H ₁₆ O ₄	[4]
Molecular Weight	224.26 g/mol	[1]
Melting Point	32 - 41.6 °C	[4][5]
Appearance	Solid, needle-like colorless crystals	[4]
Solubility	0.39 g/L (ALOGPS)	[1]

Personal Protective Equipment (PPE)

While **Pogostone** itself has no specific GHS hazard classifications, the following personal protective equipment is recommended as a standard good laboratory practice, especially considering that related substances like patchouli oil can cause skin sensitization in rare cases. [3][6]

PPE Category	Recommendation	Rationale
Hand Protection	Chemically resistant gloves (e.g., nitrile)	To prevent potential skin contact and sensitization.[6]
Eye Protection	Safety glasses or goggles	To protect eyes from any potential splashes or airborne particles.[6]
Body Protection	Laboratory coat	To protect skin and clothing from accidental spills.
Respiratory Protection	Not generally required	A Safety Data Sheet for Pogostone indicates that breathing equipment is not required.[3] Work in a well-ventilated area.

Operational and Disposal Plans: A Step-by-Step Guide

Handling Protocol:

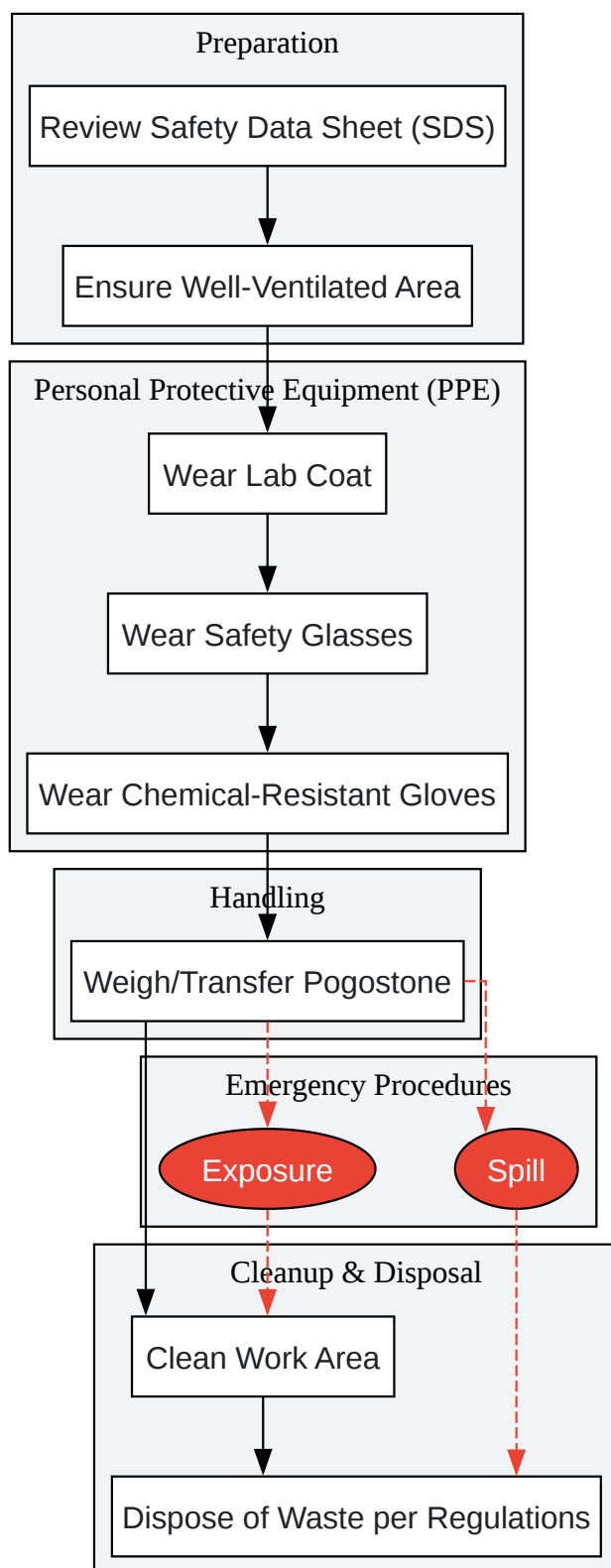
- Preparation: Before handling, ensure you have read the Safety Data Sheet (SDS).[3] Work in a well-ventilated laboratory area.
- Personal Protective Equipment: Equip the recommended PPE: lab coat, safety glasses, and chemically resistant gloves.
- Weighing and Transfer: Handle **Pogostone**, which is a solid, with care to avoid generating dust.[5] Use a spatula for transfers.
- In Case of Exposure:
 - Skin Contact: While generally non-irritating, it is good practice to wash the affected area thoroughly with soap and water.[3][6]
 - Eye Contact: Immediately flush the eyes with plenty of water for several minutes.[3]
 - Inhalation: Move to an area with fresh air.[3]
 - Ingestion: Rinse the mouth with water.[6] In all cases of significant exposure or if symptoms persist, seek medical advice.[3][6]
- Spills: For small spills, absorb the material with an inert substance and place it in a suitable container for disposal.

Disposal Plan:

- Dispose of waste **Pogostone** and any contaminated materials in accordance with local, state, and federal regulations for chemical waste. Do not release it into the environment.[6]

Experimental Workflow for Handling Pogostone

The following diagram outlines the standard operational workflow for safely handling **Pogostone** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Pogostone**.

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